

An In-depth Technical Guide to (+)- β -Pinene: Chemical Structure and Stereochemistry

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Compound of Interest

Compound Name: (+)-beta-Pinene

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Abstract

(+)- β -Pinene is a bicyclic monoterpene, an organic compound found abundantly in nature, particularly in the resin of coniferous trees.[1] As one of the two isomers of pinene, the other being α -pinene, it is a subject of significant interest in various scientific fields, including synthetic chemistry and drug development, due to its unique chemical structure and biological activity. This guide provides a comprehensive overview of the chemical structure, stereochemistry, physical and spectroscopic properties, and key chemical transformations of (+)- β -pinene.

Chemical Structure

β -Pinene is a bicyclic monoterpene with the molecular formula $C_{10}H_{16}$. [2] Its structure is characterized by a bicyclo[3.1.1]heptane skeleton with a gem-dimethyl group at C6 and an exocyclic double bond at C2. [3] This exocyclic double bond is the primary structural feature that distinguishes β -pinene from its isomer, α -pinene, which possesses an endocyclic double bond. [3]

The IUPAC name for (+)- β -pinene is (1R,5R)-6,6-dimethyl-2-methylenebicyclo[3.1.1]heptane. [4]



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References

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- 2. Beta-Pinene | C₁₀H₁₆ | CID 14896 - PubChem [pubchem.ncbi.nlm.nih.gov]
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